

What are the chemical properties of Yashabushidiol A?

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Compound of Interest

Compound Name: Yashabushidiol A

Cat. No.: B13415939

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Yashabushidiol A: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Yashabushidiol A is a naturally occurring diarylheptanoid, a class of compounds characterized by two aromatic rings linked by a seven-carbon chain. First isolated from the male flowers of *Alnus sieboldiana* (Betulaceae), **Yashabushidiol A** has garnered interest within the scientific community for its potential biological activities, including cytotoxic effects against various cancer cell lines. This technical guide provides a detailed overview of the chemical properties, experimental protocols, and known biological signaling pathways associated with **Yashabushidiol A**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

Yashabushidiol A is structurally defined as (3S,5S)-1,7-diphenylheptane-3,5-diol. Its chemical and physical properties have been primarily determined through spectroscopic analysis and chemical synthesis.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₄ O ₂	[1]
Molecular Weight	284.39 g/mol	[1]
Appearance	Colorless needles	[1]
Melting Point	94 - 95 °C	[1]
Optical Rotation ([α] _D ²⁴)	+15.4° (c 0.52 in MeOH)	[1]

Spectroscopic Data

The structural elucidation of **Yashabushidiol A** was achieved through a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR (CDCl₃, 200 MHz): δ 1.50-1.90 (4H, m, H-2, H-6), 2.50-2.80 (4H, m, H-1, H-7), 3.95 (2H, m, H-3, H-5), 7.20 (10H, s, Ar-H).[1]

¹³C-NMR (CDCl₃): δ 32.0 (t, C-1, C-7), 41.0 (t, C-2, C-6), 71.5 (d, C-3, C-5), 125.8 (d), 128.4 (d), 142.0 (s).[1]

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HR-MS): m/z 284.1776 (M⁺), Calculated for C₁₉H₂₄O₂: 284.1776.[1]

Infrared (IR) Spectroscopy

IR (Nujol): ν_{max} 3350 cm⁻¹ (OH).[1]

Experimental Protocols

Isolation of Yashabushidiol A from *Alnus sieboldiana*

The following protocol is based on the original isolation method described by Asakawa and colleagues.[1]

1. Plant Material: Fresh male flowers of *Alnus sieboldiana* Matsum. were collected.
2. Extraction: The collected plant material was extracted with methanol (MeOH).
3. Fractionation:
 - The methanolic extract was concentrated under reduced pressure.
 - The residue was partitioned between diethyl ether (Et₂O) and water.
 - The Et₂O soluble portion was further fractionated by silica gel column chromatography.
4. Purification:
 - The fractions containing diarylheptanoids were identified by thin-layer chromatography (TLC).
 - **Yashabushidiol A** was isolated and purified from these fractions by repeated silica gel column chromatography and preparative TLC.
 - Final purification was achieved by recrystallization from a mixture of chloroform and n-hexane to yield colorless needles.

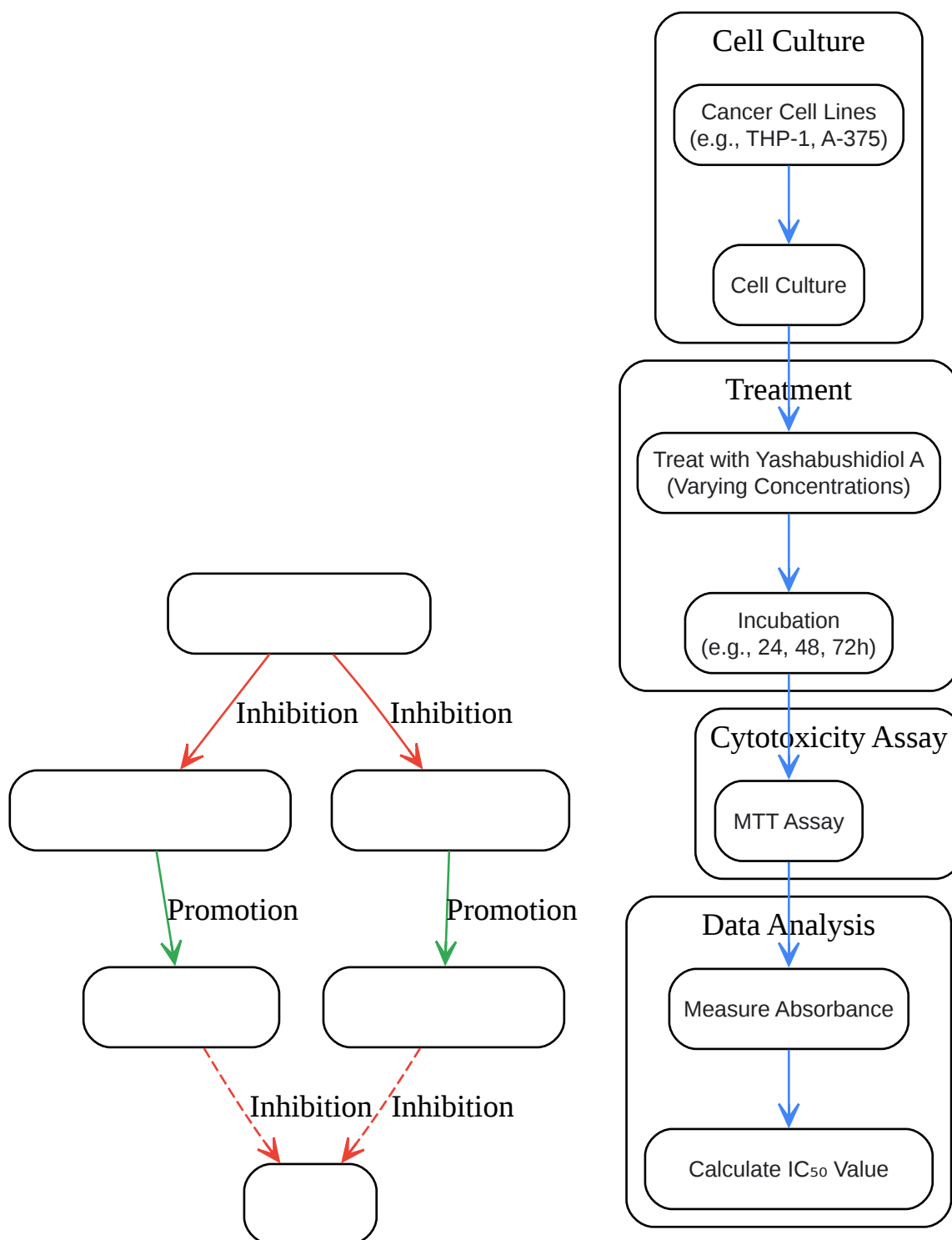
Biological Activity and Signaling Pathways

Yashabushidiol A and its analogues have demonstrated significant anti-proliferative activity against several human cancer cell lines, including leukemia (THP-1, U-937) and melanoma (A-375).[2] While the specific signaling pathways modulated by **Yashabushidiol A** are still under investigation, studies on the broader class of diarylheptanoids provide insights into potential mechanisms of action.

Diarylheptanoids have been shown to exert their anti-tumor effects through the modulation of various signaling pathways. For instance, some diarylheptanoids can suppress the proliferation of pancreatic cancer cells by inhibiting the Sonic hedgehog (Shh)-GLI-FoxM1 pathway. Others have been found to affect the DNA damage signaling pathway by down-regulating the expression of ATR (Ataxia-Telangiectasia Mutated and Rad3-related) and CHK1 (Checkpoint Kinase 1) in tumor cells.

Putative Signaling Pathway for Diarylheptanoid-Induced Cytotoxicity

The following diagram illustrates a generalized signaling pathway through which diarylheptanoids, potentially including **Yashabushidiol A**, may exert their cytotoxic effects on cancer cells.



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